

N,N-Diethylethylenediamine chemical properties and structure

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Compound of Interest

Compound Name: *N,N-Diethylethylenediamine*

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An In-depth Technical Guide to N,N-Diethylethylenediamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and structure of **N,N-Diethylethylenediamine**, a versatile diamine utilized in various chemical syntheses.

Core Chemical Properties and Structure

N,N-Diethylethylenediamine, a clear, colorless to light yellow liquid, is a substituted ethylenediamine with two ethyl groups on one of the nitrogen atoms.^{[1][2]} It is miscible with water and soluble in various organic solvents, including methanol, ether, ethanol, toluene, and carbon tetrachloride.^{[1][2][3]} This compound is known to be flammable and can react with oxidizing materials.^[1]

Structure and Identification:

The structural and identifying information for **N,N-Diethylethylenediamine** is detailed below.

Identifier	Value
IUPAC Name	N',N'-diethylethane-1,2-diamine[3][4]
CAS Number	100-36-7[1][5]
Molecular Formula	C6H16N2[1][3]
Molecular Weight	116.21 g/mol [5]
SMILES String	CCN(CC)CCN[3][4]
InChI Key	UDGSVBYJWHOHNH-UHFFFAOYSA-N[3]

Physicochemical Properties:

A summary of the key physicochemical properties of **N,N-Diethylethylenediamine** is presented in the following table.

Property	Value
Boiling Point	145-147 °C[1][3]
Melting Point	< -70 °C[2][5]
Density	0.827 g/mL at 25 °C[1]
Vapor Pressure	5.2 hPa at 20 °C[5]
Flash Point	30 °C[3]
Refractive Index	1.436 (n _{20/D})[1]
pKa1	7.70 (+2) at 25 °C[1][2]
pKa2	10.46 (+1) at 25 °C[1][2]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **N,N-Diethylethylenediamine** are not readily available in the public domain. However, its synthesis can be generally achieved

through methods such as the hydrolysis, addition, and degradation of acrylonitrile, or by the hydrogenation of ethylenediaminoacetonitrile.[6]

For analytical purposes, techniques such as Gas Chromatography (GC) are often employed to determine purity, as indicated by product specifications from various suppliers.[7]

Applications in Research and Development

N,N-Diethylethylenediamine serves as a crucial building block and reagent in the synthesis of a variety of compounds, particularly in the pharmaceutical industry. It is notably used in the production of antimalarial drugs.[1][2] Additionally, it has been investigated for its potential to induce apoptosis through a caspase-3 dependent pathway.[1][2]

Chemical Structure Visualization

The following diagram illustrates the two-dimensional chemical structure of **N,N-Diethylethylenediamine**.

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